

Solubility and stability of AMT hydrochloride in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMT hydrochloride

Cat. No.: B1662266

[Get Quote](#)

An In-depth Technical Guide on the Solubility and Stability of alpha-Methyltryptamine (AMT) Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of alpha-methyltryptamine (AMT) hydrochloride in various solvents. The information herein is intended to support research, analytical method development, and formulation design for this psychoactive compound.

Physicochemical Properties of AMT Hydrochloride

alpha-Methyltryptamine (AMT) is a synthetic tryptamine derivative with stimulant and hallucinogenic properties[1][2]. It was originally developed as an antidepressant in the 1960s[1][2]. The hydrochloride salt of AMT is a white crystalline powder[2].

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | α -methyl-1H-indole-3-ethanamine, monohydrochloride | [3] |
| CAS Number | 879-36-7 | [3] |
| Molecular Formula | C ₁₁ H ₁₄ N ₂ · HCl | [3] |
| Molecular Weight | 210.7 g/mol | [3] |
| Appearance | Crystalline solid | [3] |

Solubility of AMT Hydrochloride

The solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, and formulation. The following table summarizes the known solubility of **AMT hydrochloride** in various common laboratory solvents.

Quantitative Solubility Data

| Solvent | Solubility (mg/mL) | Molar Solubility (M) | Temperature | Method | Reference |
|---|--------------------|----------------------|---------------|---------------|-----------|
| Ethanol | 20 | 0.095 | Not Specified | Not Specified | [3] |
| Dimethylformamide (DMF) | 11 | 0.052 | Not Specified | Not Specified | [3] |
| Dimethyl sulfoxide (DMSO) | 11 | 0.052 | Not Specified | Not Specified | [3] |
| Phosphate-Buffered Saline (PBS), pH 7.2 | 5 | 0.024 | Not Specified | Not Specified | [3] |

Molar solubility was calculated based on the molecular weight of **AMT hydrochloride** (210.7 g/mol).

Qualitative Solubility Information

While specific data for **AMT hydrochloride** is limited, information on a structurally related compound, 5-Methoxy- α -methyltryptamine (5-MeO-AMT) hydrochloride, can provide some insights into its general solubility characteristics. 5-MeO-**AMT hydrochloride** is reported to be soluble in methanol and water, and insoluble in chloroform[4]. It is also noted to be soluble in dilute mineral acids and organic acids[4]. As a free base, AMT is not particularly water-soluble but is soluble in alcohol and other organic solvents[5].

Stability of AMT Hydrochloride

Understanding the stability of **AMT hydrochloride** is crucial for its proper storage, handling, and the development of stable formulations.

Storage and Long-Term Stability

AMT hydrochloride is stable for at least five years when stored at -20°C[3].

Degradation Pathways

The primary degradation pathways for tryptamine derivatives like AMT are oxidation and hydrolysis.

- Oxidation: This can be catalyzed by light, heat, and the presence of metal ions.
- Hydrolysis: The stability of the compound can be pH-dependent, with acidic or alkaline conditions potentially accelerating degradation[6].

Forced degradation studies are recommended to fully characterize the degradation profile of **AMT hydrochloride**. These studies typically involve exposing the compound to stress conditions such as:

- Acidic hydrolysis: 0.1 M to 1 M hydrochloric or sulfuric acid.
- Basic hydrolysis: 0.1 M to 1 M sodium or potassium hydroxide.

- Oxidation: 3% to 30% hydrogen peroxide.
- Thermal stress: Heating at temperatures such as 70-80°C.
- Photostability: Exposure to UV and visible light[7][8].

A study on amitriptyline, a related compound, showed a 1.3% degradation of a 10.21 mg/mL solution when stored at 80°C for 3 months[6].

Experimental Protocols

Solubility Determination: Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound[9][10][11][12].

Objective: To determine the saturation concentration of **AMT hydrochloride** in a specific solvent at a controlled temperature.

Materials:

- **AMT hydrochloride** powder
- Solvent of interest
- Orbital shaker with temperature control
- Centrifuge or filtration apparatus (e.g., Millipore Multiscreen solubility filter plates)[10]
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

- Add an excess amount of **AMT hydrochloride** powder to a known volume of the solvent in a suitable container (e.g., glass vial).
- Place the container in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitation speed[9][10].

- Shake the mixture for a sufficient time to reach equilibrium. This is typically determined by measuring the concentration at different time points (e.g., 4, 24, and 48 hours) until the concentration no longer changes significantly[9][10].
- After reaching equilibrium, separate the undissolved solid from the solution by centrifugation or filtration[10].
- Carefully collect the supernatant or filtrate.
- Quantify the concentration of **AMT hydrochloride** in the solution using a validated analytical method, such as HPLC-UV[10].

Stability Indicating Method Development: Forced Degradation Study

Objective: To identify potential degradation products and develop an analytical method that can separate and quantify **AMT hydrochloride** in the presence of its degradants.

Materials:

- **AMT hydrochloride**
- Stress agents: Hydrochloric acid, sodium hydroxide, hydrogen peroxide
- Temperature-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector

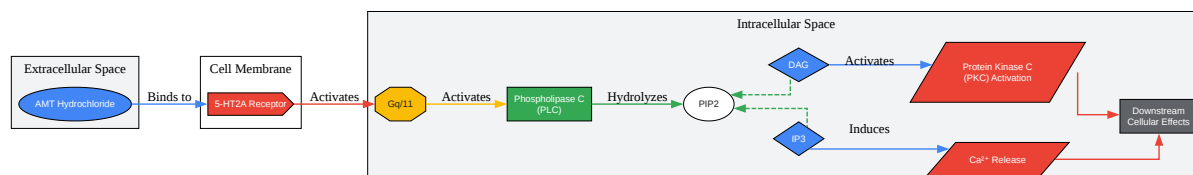
Procedure:

- Acid Hydrolysis: Dissolve **AMT hydrochloride** in a solution of 0.1 M HCl and heat at a controlled temperature (e.g., 60°C) for a specified period.
- Base Hydrolysis: Dissolve **AMT hydrochloride** in a solution of 0.1 M NaOH and heat at a controlled temperature for a specified period.

- Oxidative Degradation: Dissolve **AMT hydrochloride** in a solution of 3% hydrogen peroxide and keep at room temperature for a specified period.
- Thermal Degradation: Expose solid **AMT hydrochloride** powder to dry heat (e.g., 80°C) for a specified period.
- Photodegradation: Expose a solution of **AMT hydrochloride** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- Analysis: Analyze the stressed samples at appropriate time points using an HPLC method. The method should be capable of separating the parent drug from any degradation products. A C18 column is often suitable for tryptamine analysis[13]. The mobile phase can be a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile, methanol)[13]. Detection can be performed using a PDA detector at a wavelength of approximately 280 nm[13].

Signaling Pathway of AMT

AMT acts as a serotonin receptor agonist, particularly at the 5-HT_{2A} receptor[2]. The activation of the 5-HT_{2A} receptor is known to initiate a Gq/11-mediated signaling cascade.

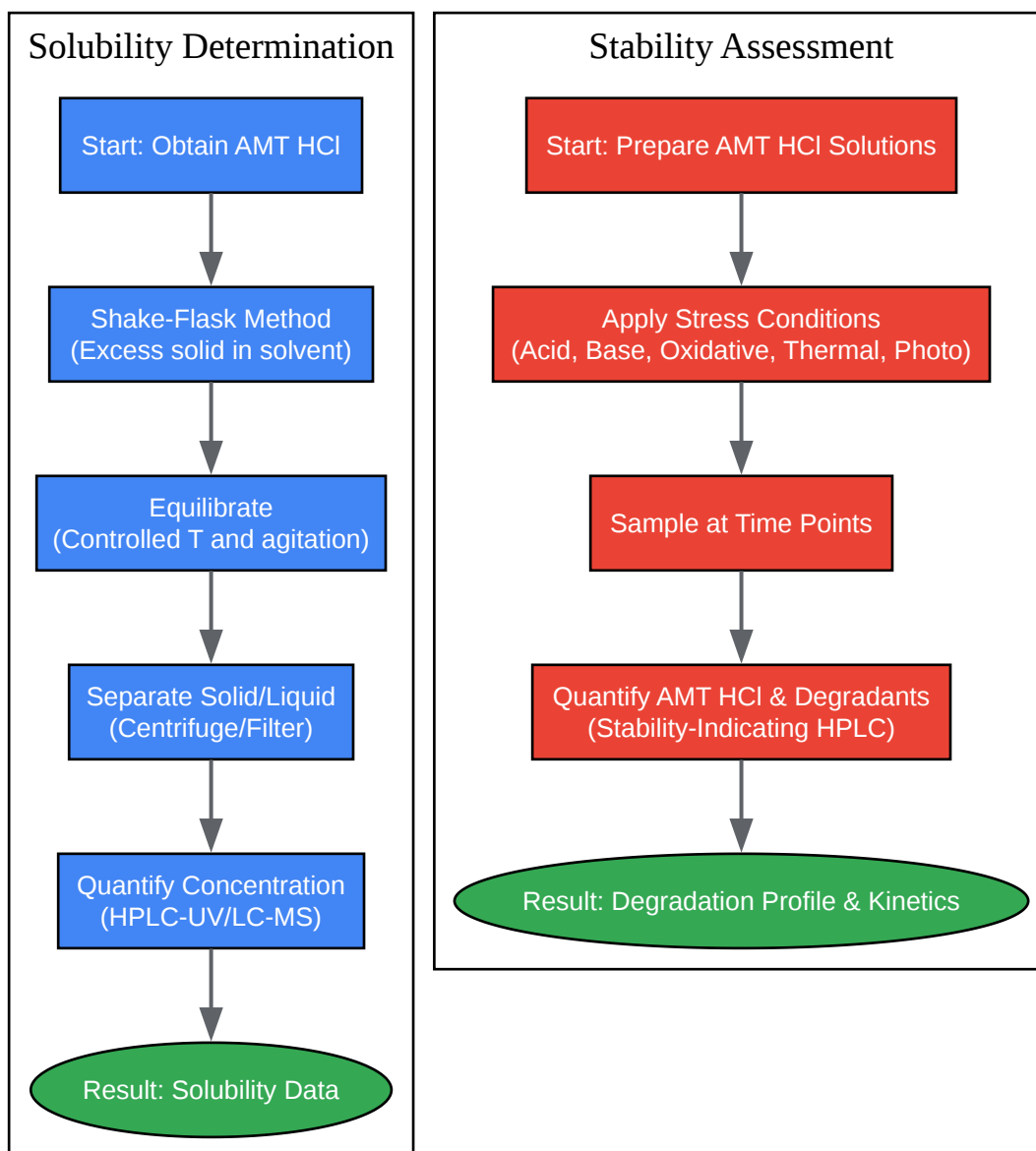


[Click to download full resolution via product page](#)

Caption: **AMT hydrochloride** signaling via the 5-HT_{2A} receptor.

Experimental Workflow

The following diagram outlines a typical workflow for determining the solubility and stability of **AMT hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Workflow for solubility and stability testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. α -Methyltryptamine - Wikipedia [en.wikipedia.org]
- 2. deadiversion.usdoj.gov [deadiversion.usdoj.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. swgdrug.org [swgdrug.org]
- 5. legal-high-inhaltsstoffe.de [legal-high-inhaltsstoffe.de]
- 6. An Overview of Degradation Strategies for Amitriptyline - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. files.core.ac.uk [files.core.ac.uk]
- 9. who.int [who.int]
- 10. enamine.net [enamine.net]
- 11. bioassaysys.com [bioassaysys.com]
- 12. scielo.br [scielo.br]
- 13. CN103926338A - High performance liquid chromatography method for determining tryptamine content - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Solubility and stability of AMT hydrochloride in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662266#solubility-and-stability-of-amt-hydrochloride-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com